

# Personal protective equipment for handling ELR510444

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## Compound of Interest

Compound Name: ELR510444

Cat. No.: B612144

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## Essential Safety and Handling Guide for ELR510444

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **ELR510444**. Adherence to these procedures is critical for ensuring laboratory safety and proper experimental conduct.

## Hazard Identification and Personal Protective Equipment (PPE)

**ELR510444** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, stringent adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

Summary of Required Personal Protective Equipment

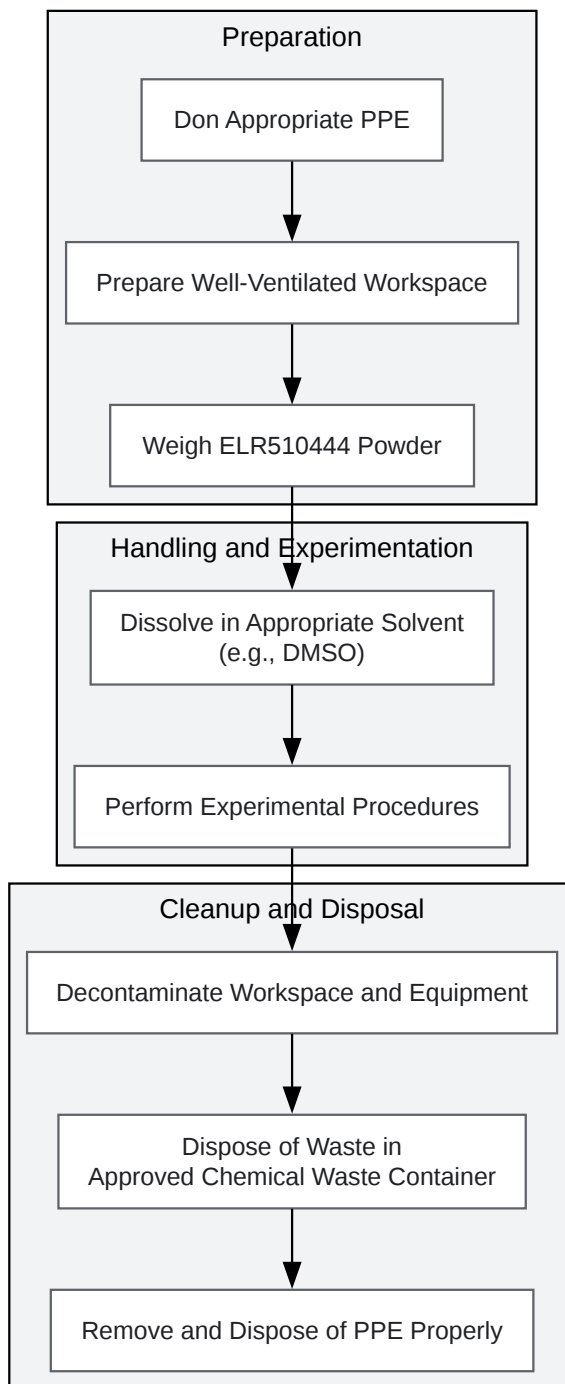
PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields <sup>[1]</sup>	Protects eyes from splashes and airborne particles of the compound.
Hand Protection	Protective gloves (e.g., Nitrile)	Prevents skin contact with the chemical.
Skin and Body	Impervious clothing (e.g., lab coat) <sup>[1]</sup>	Provides a barrier against accidental spills and contamination.
Respiratory	Suitable respirator <sup>[1]</sup>	Necessary when handling the powder form to avoid inhalation. Use in a well-ventilated area or with appropriate exhaust ventilation is also required <sup>[1]</sup> .

## Operational and Disposal Plans

A systematic approach to handling **ELR510444**, from receipt to disposal, is crucial for minimizing risk and ensuring the integrity of research.

Experimental Workflow for Safe Handling

## Safe Handling Workflow for ELR510444

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## References

- 1. ELR-510444|1233948-35-0|MSDS [dcchemicals.com]
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